

N-Cbz-D-leucine chemical properties and structure

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Compound of Interest

Compound Name: *N-Cbz-D-leucine*

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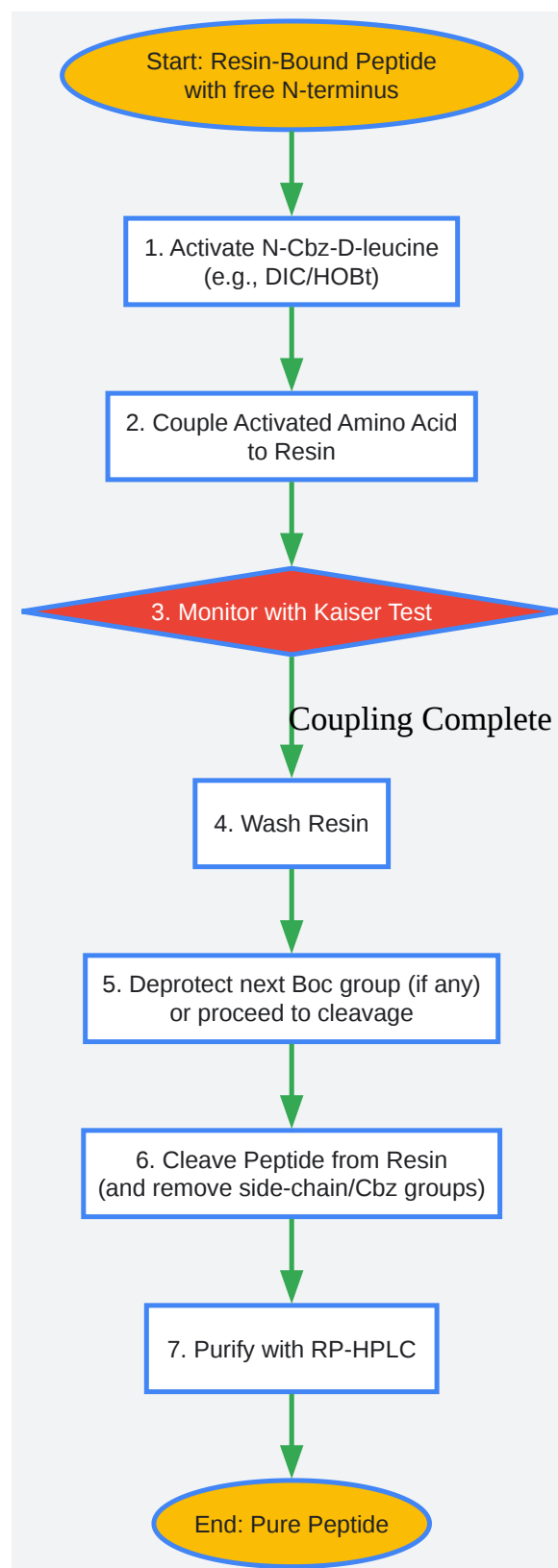
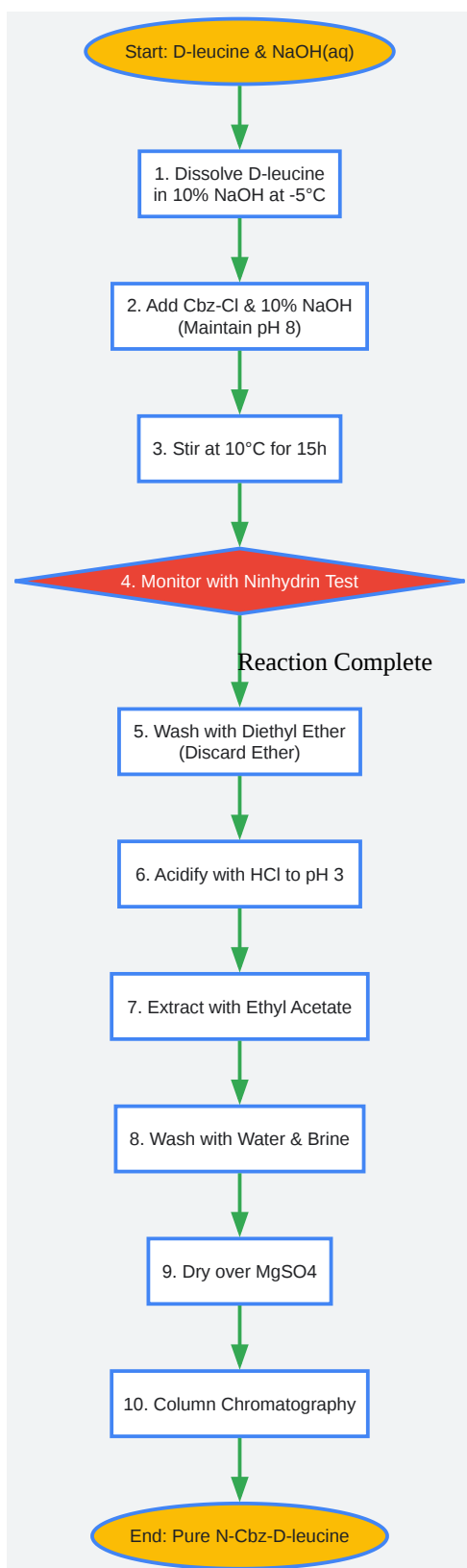
An In-depth Technical Guide to N-Cbz-D-leucine

Introduction

N-Carbobenzyloxy-D-leucine (**N-Cbz-D-leucine**) is a protected amino acid derivative of D-leucine, an essential amino acid. The introduction of the benzyloxycarbonyl (Cbz or Z) group to the amine nitrogen makes it a crucial building block in synthetic organic chemistry, particularly in the field of peptide synthesis. The Cbz group serves as a robust protecting group, enabling controlled and sequential formation of peptide bonds, which is fundamental for the development of new therapeutic agents, peptidomimetics, and other complex molecular architectures. This technical guide provides a comprehensive overview of the chemical properties, structure, synthesis, and applications of **N-Cbz-D-leucine** for researchers, scientists, and professionals in drug development.

Chemical Structure and Identifiers

N-Cbz-D-leucine, systematically named (2R)-4-methyl-2-(phenylmethoxycarbonylamino)pentanoic acid, consists of a D-leucine core where the amino group is protected by a benzyloxycarbonyl group.^[1]



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References

- 1. N-Cbz-D-leucine | C₁₄H₁₉NO₄ | CID 7000099 - PubChem [pubchem.ncbi.nlm.nih.gov]
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